

Protocol for Assessing Cycloxydim Phytotoxicity on Non-Target Crop Species

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Compound of Interest

Compound Name: Cycloxydim

Cat. No.: B1459944

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Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cycloxydim is a selective, post-emergence systemic herbicide used for the control of annual and perennial grass weeds in a variety of broadleaf crops.[1][2] As a member of the cyclohexanedione family, its mode of action is the inhibition of the acetyl-CoA carboxylase (ACCase) enzyme.[2][3] This enzyme is critical for fatty acid biosynthesis, a process essential for cell membrane formation in susceptible grass species.[3] Broadleaf (dicotyledonous) crops generally exhibit a high degree of tolerance to **cycloxydim** due to a less sensitive ACCase enzyme.[4]

Despite this inherent tolerance, it is crucial to experimentally verify the phytotoxicity of **cycloxydim** on non-target crop species under specific environmental conditions and at various application rates, particularly at rates exceeding the recommended dosage to simulate spray overlaps. These application notes provide a detailed protocol for assessing the phytotoxicity of **cycloxydim** on non-target crop species, ensuring crop safety and generating reliable data for regulatory and research purposes.

Data Presentation: Cycloxydim Phytotoxicity on Non-Target Crops

The following tables summarize expected phytotoxicity data for **cycloxydim** on various tolerant, non-target crop species.

Disclaimer: The quantitative data presented in these tables are illustrative examples based on qualitative reports of high crop tolerance and typical results from herbicide phytotoxicity studies. Specific quantitative data from dose-response studies of **cycloxydim** on these non-target crops is not widely available in the public domain.

Table 1: Visual Phytotoxicity Assessment of **Cycloxydim** on Non-Target Crop Species

Crop Species	Cycloxydim Rate (g a.i./ha) ¹	Visual Injury Rating (EWRC Scale, 1-9) ² at 14 DAT ³	Visual Injury Rating (EWRC Scale, 1-9) ² at 28 DAT ³
Sugar Beet (<i>Beta vulgaris</i>)	0 (Control)	1	1
200 (1x)	1	1	
400 (2x)	1-2	1	
Oilseed Rape (<i>Brassica napus</i>)	0 (Control)	1	1
200 (1x)	1	1	
400 (2x)	1-2	1	
Soybean (<i>Glycine max</i>)	0 (Control)	1	1
200 (1x)	1	1	
400 (2x)	1	1	
Field Pea (<i>Pisum sativum</i>)	0 (Control)	1	1
200 (1x)	1	1	
400 (2x)	1	1	
Faba Bean (<i>Vicia faba</i>)	0 (Control)	1	1
200 (1x)	1	1	
400 (2x)	1	1	

¹ g a.i./ha = grams of active ingredient per hectare. 1x represents a typical recommended field rate, and 2x represents a double dose. ² EWRC (European Weed Research Council) scale: 1 = no effect, 9 = complete kill. A rating of 1-2 generally indicates excellent crop safety. ³ DAT = Days After Treatment.

Table 2: Effect of **Cycloxydim** on Biomass and Yield of Non-Target Crop Species

Crop Species	Cycloxydim Rate (g a.i./ha)	Shoot Dry Biomass (% of Control) at 28 DAT	Final Yield (% of Control)
Sugar Beet (Beta vulgaris)	0 (Control)	100	100
200 (1x)	~100	~100	
400 (2x)	>98	>98	
Oilseed Rape (Brassica napus)	0 (Control)	100	100
200 (1x)	~100	~100	
400 (2x)	>98	>98	
Soybean (Glycine max)	0 (Control)	100	100
200 (1x)	~100	~100	
400 (2x)	>99	>99	

Experimental Protocols

This section outlines a detailed methodology for conducting a greenhouse or field experiment to assess the phytotoxicity of **cycloxydim** on non-target crop species.

Plant Material and Growth Conditions

- **Species Selection:** Choose non-target crop species of interest. Recommended species with known tolerance include sugar beet, oilseed rape, soybean, field pea, and faba bean.[1] Include at least two different cultivars of each species to account for potential varietal differences in sensitivity.
- **Potting and Growth Medium:** For greenhouse studies, sow 5-10 seeds of each cultivar in 15-20 cm diameter pots filled with a sterile, well-draining potting mix (e.g., a mixture of peat,

perlite, and vermiculite).

- Greenhouse Conditions: Maintain greenhouse conditions appropriate for the selected crop species. A typical starting point would be a 16/8 hour day/night photoperiod, temperatures of 22-25°C during the day and 16-18°C at night, and a relative humidity of 60-70%.
- Thinning: After emergence, thin the seedlings to a uniform number per pot (e.g., 2-4 plants) to ensure consistent growth.
- Field Trials: For field studies, select a site with uniform soil type and low weed pressure. Prepare the seedbed according to standard agronomic practices for the selected crops.

Experimental Design and Treatments

- Design: Employ a randomized complete block design (RCBD) with a minimum of four replications for each treatment.
- Treatments:
 - Untreated Control (sprayed with water and adjuvant only).
 - **Cycloxydim** at the recommended application rate (1x; e.g., 200 g a.i./ha).
 - **Cycloxydim** at double the recommended application rate (2x; e.g., 400 g a.i./ha) to assess the margin of crop safety.
- Herbicide Application:
 - Apply treatments at the appropriate growth stage for the crop, typically between the 2- to 8-leaf stage.
 - Use a calibrated laboratory or field plot sprayer that delivers a uniform spray volume (e.g., 200-400 L/ha).
 - Include a recommended adjuvant (e.g., crop oil concentrate) as specified on the **cycloxydim** product label to ensure optimal absorption.

Assessment of Phytotoxicity

- Visual Injury Assessment:
 - Visually assess phytotoxicity at 3, 7, 14, and 28 days after treatment (DAT).
 - Use a standardized rating scale, such as the European Weed Research Council (EWRC) 1-9 scale (Table 3) or the Canadian Weed Science Society (CWSS) 0-100% scale.^{[5][6]} Ratings should be made by at least two independent, trained assessors.

Table 3: EWRC Phytotoxicity Rating Scale

Rating	Description
1	No effect
2	Slight effects (e.g., very slight discoloration or stunting), fully recoverable
3	Minor, but clearly visible effects
4	More pronounced effects, but not permanent
5	Medium damage (e.g., moderate stunting, chlorosis)
6	Strong damage, but plants likely to recover
7	Very strong damage, recovery uncertain
8	Almost complete destruction

| 9 | Complete kill |

- Plant Height Measurement:
 - At each assessment timing, measure the height of each plant from the soil surface to the apical meristem.
 - Calculate the average height per pot or plot.
- Biomass Determination:

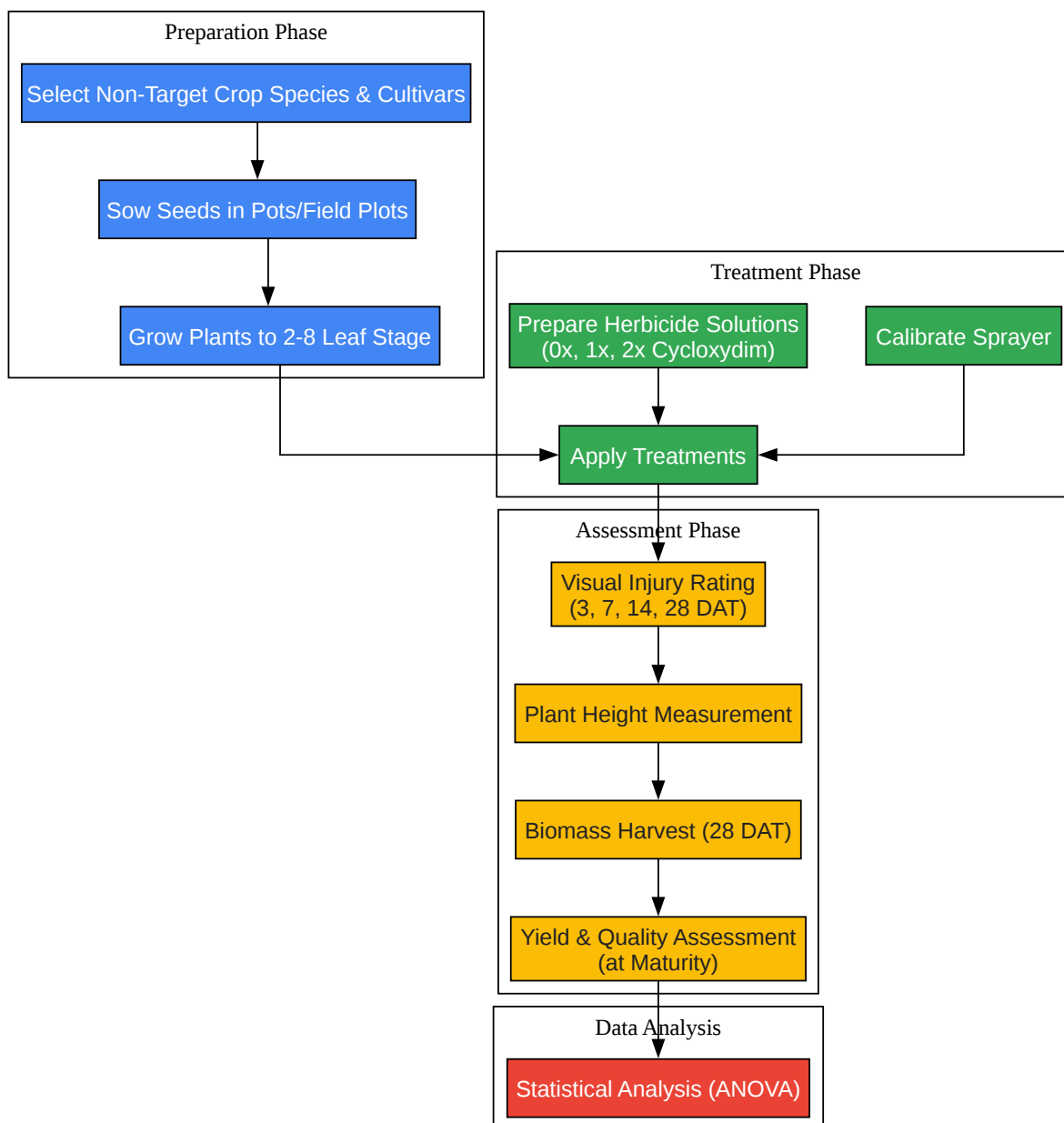
- At 28 DAT, harvest the above-ground plant material for two of the four replications.
- Dry the plant material in an oven at 70°C for 72 hours or until a constant weight is achieved.
- Record the dry weight and express it as a percentage of the untreated control.
- Yield and Quality Assessment (Field Studies):
 - At crop maturity, harvest the remaining two replications to determine the final yield.
 - For crops like oilseed rape and soybean, measure seed yield (kg/ha) and thousand-seed weight.
 - For sugar beet, measure root yield (t/ha) and sugar content.

Data Analysis

Analyze the collected data using Analysis of Variance (ANOVA) appropriate for an RCBD. Use a suitable mean separation test (e.g., Tukey's HSD) to determine significant differences between treatment means at a significance level of $p < 0.05$.

Visualizations

Experimental Workflow



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Caption: Experimental workflow for assessing **cycloxydim** phytotoxicity.

Cycloxydim Mode of Action and Plant Stress Response Pathway



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Caption: **Cycloxydim**'s mechanism and resulting plant stress pathways.

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